

Application Notes and Protocols for the Esterification of Butyl Oleate

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Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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Introduction

Butyl oleate is a fatty acid ester with applications as a food additive, a component in biolubricants, and a plasticizer.[1][2] It is synthesized through the esterification of oleic acid with n-butanol. This process can be catalyzed by various substances, including mineral acids, enzymes, and ionic liquids.[1] The selection of catalyst and optimization of reaction conditions are critical for achieving high yields and purity. These notes provide a detailed experimental protocol for the synthesis of **butyl oleate**, a summary of various catalytic systems and their performance, and a workflow diagram of the experimental procedure.

Data Presentation: Comparison of Catalytic Systems for Butyl Oleate Synthesis

The following table summarizes quantitative data from various studies on the esterification of oleic acid with n-butanol to produce **butyl oleate**, highlighting the impact of different catalysts and reaction conditions on yield and conversion rates.

Catalyst	Molar Ratio (Oleic Acid:Butanol)	Temperature (°C)	Reaction Time (h)	Yield (%)	Oleic Acid Conversion (%)	Reference
Sulfuric Acid (H ₂ SO ₄)	1:6	80	6	92.3 ± 0.2	92.3 ± 0.2	[2]
Sulfuric Acid (H ₂ SO ₄)	Not Specified	100-150	Not Specified	Not Specified	Not Specified	[3]
Ionic Liquid ([Bmim]BF ₄ & 1-octyl-3-methylimidazolium hydrogensulfate)	Not Specified	100	8	95.2	97.1	
Lipolytic Extract (from Penicillium corylophilum) in reverse micelles	1:3	37	12	100	Not Specified	
Lipolytic Extract (from Penicillium corylophilum) direct addition	1:3	37	48	100	Not Specified	

Compound					
Inorganic Salts ($\text{Fe}_2(\text{SO}_4)_3 \cdot (\text{NH}_4)_2\text{S}_2\text{O}_8$)	1:1.6 (0.05 mol:0.08 mol)	120-140	1	>96 (esterification rate)	Not Specified
Amberlyst-15	1:4	125 (bath temp)	Not Specified	Maximum conversion at 5% catalyst loading	Not Specified
Tetraisopropyl Titanate	Not Specified	140-160	5-6	96.8 (at 5h)	Not Specified
Triethylamine Citrate Ionic Liquid	1:1	140	3	>92 (esterification rate)	Not Specified

Experimental Protocol: Sulfuric Acid-Catalyzed Esterification of Butyl Oleate

This protocol details a common and effective method for synthesizing **butyl oleate** using sulfuric acid as a catalyst.

Materials:

- Oleic Acid ($\text{C}_{18}\text{H}_{34}\text{O}_2$)
- n-Butanol ($\text{C}_4\text{H}_{10}\text{O}$)
- Concentrated Sulfuric Acid (H_2SO_4)
- Petroleum Ether
- Saturated Sodium Carbonate Solution (Na_2CO_3)

- Anhydrous Sodium Sulfate (Na_2SO_4)
- Phenolphthalein indicator
- 0.5N Sodium Hydroxide (NaOH) for titration

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Beakers, graduated cylinders, and other standard laboratory glassware

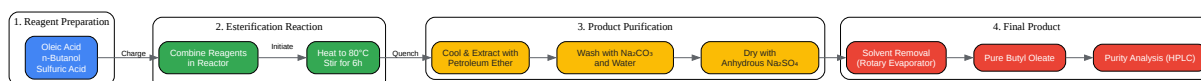
Procedure:

- Reaction Setup:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add oleic acid and n-butanol. A molar ratio of 1:6 (oleic acid to n-butanol) is recommended for optimal conversion.
 - Slowly add concentrated sulfuric acid (1 wt% relative to oleic acid) to the mixture while stirring.
- Esterification Reaction:
 - Heat the reaction mixture to 80°C using a heating mantle.
 - Maintain the temperature and continue stirring for 6 hours to ensure the reaction goes to completion.

- The progress of the reaction can be monitored by taking small samples periodically and determining the remaining oleic acid content by titration with a standard solution of NaOH.
- Product Isolation and Purification:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Add petroleum ether to extract the **butyl oleate**.
 - Wash the organic layer sequentially with a saturated sodium carbonate solution to neutralize the acidic catalyst and remove any unreacted oleic acid, followed by washing with water.
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
 - Filter to remove the drying agent.
- Solvent Removal and Product Characterization:
 - Remove the petroleum ether using a rotary evaporator to obtain the crude **butyl oleate**.
 - The purity of the final product can be analyzed using techniques such as High-Performance Liquid Chromatography (HPLC).

Visualizations

Experimental Workflow for **Butyl Oleate** Synthesis



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Caption: A workflow diagram illustrating the key stages of **butyl oleate** synthesis.

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References

- 1. Butyl oleate - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. BUTYL OLEATE synthesis - chemicalbook [chemicalbook.com]
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